

# Application Note: Quantification of Bixin in Plant Extracts using HPLC-DAD

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## Compound of Interest

Compound Name: *Bixin*

Cat. No.: *B190684*

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## Introduction

**Bixin** is the primary fat-soluble carotenoid found in the pericarp of the seeds from the annatto tree (*Bixa orellana* L.). It is a widely used natural colorant in the food, cosmetic, and pharmaceutical industries, imparting a yellow to red-orange hue. The quantification of **bixin** in plant extracts is crucial for quality control, formulation development, and regulatory compliance. High-Performance Liquid Chromatography with a Diode-Array Detector (HPLC-DAD) is a robust and widely used analytical technique for the accurate and sensitive quantification of **bixin**. This application note provides a detailed protocol for the quantification of **bixin** in plant extracts using HPLC-DAD, including sample preparation, chromatographic conditions, and method validation parameters.

## Experimental Workflow

The overall experimental workflow for the quantification of **bixin** in plant extracts is depicted in the following diagram:



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